

An In-depth Technical Guide to the Thermochemical Properties of Ethyl Cyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl cyclohexanecarboxylate

Cat. No.: B105097

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Introduction

Ethyl cyclohexanecarboxylate ($C_9H_{16}O_2$) is a significant organic compound utilized in various industrial applications, including as a flavoring agent and a solvent. A thorough understanding of its thermochemical properties is paramount for process design, safety assessments, and computational modeling in chemical and pharmaceutical research. This technical guide provides a comprehensive overview of the available thermochemical data for **ethyl cyclohexanecarboxylate**, detailed experimental protocols for their determination, and a visualization of its relevant metabolic pathway.

Core Thermochemical and Physical Data

The following tables summarize the key thermochemical and physical properties of **ethyl cyclohexanecarboxylate**. This data has been compiled from various sources, with a strong reliance on the critically evaluated data from the National Institute of Standards and Technology (NIST).

Table 1: Core Thermophysical Properties

Property	Value	Unit
Molecular Formula	C ₉ H ₁₆ O ₂	-
Molecular Weight	156.22	g/mol
Boiling Point (at 760 mmHg)	194-196	°C
Density (at 20°C)	0.966 - 0.978	g/cm ³
Refractive Index (at 20°C)	1.4470 - 1.4540	-
Vapor Pressure (at 25°C)	0.385	mmHg

Table 2: Thermochemical Data

Property	Value	Unit
Standard Enthalpy of Formation (liquid)	Data available in NIST/TRC Web Thermo Tables[1]	kJ/mol
Enthalpy of Vaporization	Data available in NIST/TRC Web Thermo Tables[1]	kJ/mol
Heat Capacity (liquid, at 298.15 K)	271.5	J/(mol·K)
Enthalpy of Combustion	Not explicitly found	kJ/mol

Note: While the NIST/TRC Web Thermo Tables indicate the availability of data for the standard enthalpy of formation, the specific value is accessible through their subscription service.[1]

Experimental Protocols

A precise determination of thermochemical data is essential for the reliable application of this information. Below are detailed methodologies for the key experiments used to measure the thermochemical properties of liquid esters like **ethyl cyclohexanecarboxylate**.

Combustion Calorimetry for the Determination of the Standard Enthalpy of Formation

The standard enthalpy of formation of an organic liquid is typically determined indirectly from its experimentally measured enthalpy of combustion using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a sealed container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

Apparatus:

- High-precision bomb calorimeter
- Calorimeter bucket
- Stirrer
- High-precision thermometer (e.g., platinum resistance thermometer)
- Oxygen cylinder with pressure gauge
- Fuse wire (e.g., nichrome or platinum)
- Pellet press (for solid samples, used here for the benzoic acid standard)
- Crucible (silica or platinum)
- Analytical balance

Procedure:

- Calibration of the Calorimeter:
 - A known mass (typically around 1 g) of a standard substance with a precisely known enthalpy of combustion, such as benzoic acid, is pressed into a pellet.
 - The pellet is placed in the crucible within the bomb.

- A fuse wire of known length and mass is connected to the electrodes of the bomb head, with the wire in contact with the pellet.
- A small, known amount of distilled water (typically 1 mL) is added to the bomb to saturate the internal atmosphere with water vapor, ensuring that the water formed during combustion is in the liquid state.
- The bomb is sealed and purged with oxygen to remove any nitrogen, then filled with pure oxygen to a pressure of approximately 30 atm.
- The bomb is placed in the calorimeter bucket containing a precisely measured mass of water.
- The calorimeter lid, with the stirrer and thermometer, is put in place. The system is allowed to reach thermal equilibrium.
- The initial temperature is recorded at regular intervals to establish a baseline.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is recorded at regular intervals until a maximum temperature is reached and then begins to cool.
- The final temperature is determined after correcting for heat exchange with the surroundings.
- The heat capacity of the calorimeter is calculated using the known enthalpy of combustion of benzoic acid and the measured temperature rise.
- Combustion of **Ethyl Cyclohexanecarboxylate**:
 - A known mass of liquid **ethyl cyclohexanecarboxylate** is sealed in a gelatin capsule or a small, thin-walled glass ampoule.
 - The encapsulated sample is placed in the crucible.
 - The same procedure as for the calibration with benzoic acid is followed: a fuse wire is attached, the bomb is sealed and filled with oxygen, and the combustion is initiated.

- The temperature change is measured, and the total heat released is calculated using the previously determined heat capacity of the calorimeter.
- Corrections and Calculations:
 - Corrections are made for the heat released by the combustion of the fuse wire and the gelatin capsule (if used).
 - A correction is also made for the formation of nitric acid from any residual nitrogen in the bomb.
 - The constant-volume heat of combustion (ΔU_c) is calculated.
 - The standard enthalpy of combustion (ΔH_c°) is then calculated from ΔU_c using the equation: $\Delta H_c^\circ = \Delta U_c + \Delta n_g RT$, where Δn_g is the change in the number of moles of gas in the combustion reaction, R is the ideal gas constant, and T is the standard temperature (298.15 K).
 - Finally, the standard enthalpy of formation (ΔH_f°) of **ethyl cyclohexanecarboxylate** is calculated using Hess's Law, from the standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Determination of Enthalpy of Vaporization by Differential Scanning Calorimetry (DSC)

Principle: DSC can be used to measure the heat flow associated with the vaporization of a liquid as a function of temperature. By measuring the boiling point at different pressures, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation.

Procedure:

- A small, accurately weighed sample of **ethyl cyclohexanecarboxylate** is placed in a volatile sample pan with a pinhole lid.
- The sample is heated in the DSC cell at a constant rate under a controlled atmosphere and pressure.

- The DSC measures the heat flow into the sample, and an endothermic peak is observed at the boiling point.
- The experiment is repeated at several different pressures.
- The boiling temperatures at different pressures are used to plot $\ln(P)$ versus $1/T$.
- The enthalpy of vaporization (ΔH_{vap}) is calculated from the slope of the line (slope = $-\Delta H_{\text{vap}}/R$).

Measurement of Heat Capacity by Adiabatic Calorimetry

Principle: An adiabatic calorimeter is designed to minimize heat exchange with the surroundings. A known amount of electrical energy is supplied to the sample, and the resulting temperature increase is measured.

Procedure:

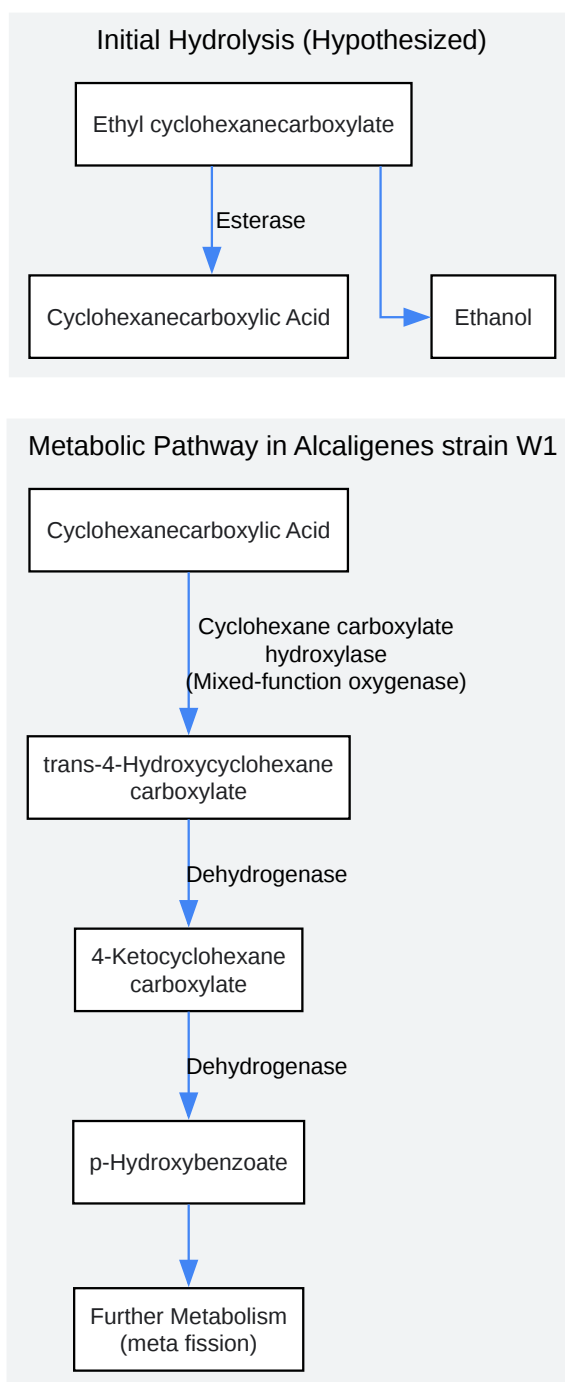
- A known mass of **ethyl cyclohexanecarboxylate** is placed in a sealed sample container within the adiabatic calorimeter.
- The system is brought to the desired starting temperature.
- A precisely measured amount of electrical energy is supplied to the sample through a heater.
- The temperature of the sample is monitored until it stabilizes.
- The heat capacity (C_p) is calculated from the electrical energy supplied and the measured temperature change.
- This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

Visualization of a Relevant Metabolic Pathway

While specific metabolic pathways for **ethyl cyclohexanecarboxylate** are not extensively documented, it is reasonable to assume that its metabolism would begin with hydrolysis to cyclohexanecarboxylic acid and ethanol. The subsequent metabolism of cyclohexanecarboxylic

acid has been studied in microorganisms. The following diagram illustrates the aerobic metabolic pathway of cyclohexanecarboxylic acid in the bacterium *Alcaligenes* strain W1.^{[2][3]}

Aerobic Metabolism of Cyclohexanecarboxylic Acid in *Alcaligenes* strain W1



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Metabolic pathway of cyclohexanecarboxylic acid.

Conclusion

This technical guide provides a consolidated source of thermochemical data and experimental methodologies for **ethyl cyclohexanecarboxylate**. While a specific experimental value for the standard enthalpy of formation requires access to specialized databases, the detailed protocol for its determination via combustion calorimetry is provided. The visualization of the metabolic pathway of the parent carboxylic acid offers insight into its potential biological fate. This information is intended to be a valuable resource for researchers and professionals working with this compound, facilitating more accurate modeling, safer handling, and a deeper understanding of its chemical behavior.

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